

An In-depth Technical Guide to Phenyltriacetoxysilane: Safety and Handling

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Compound of Interest

Compound Name: Phenyltriacetoxysilane

Cat. No.: B106823

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the manufacturer before handling any chemical.

Introduction

Phenyltriacetoxysilane (CAS No. 18042-54-1) is a silicon compound with applications in chemical synthesis and materials science. Due to its reactivity, particularly with moisture, a thorough understanding of its properties and safe handling procedures is critical for laboratory personnel. This guide provides a comprehensive overview of the known safety data, handling precautions, and emergency procedures for **Phenyltriacetoxysilane**, with a focus on its use in research and development settings.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Phenyltriacetoxysilane** is presented in the table below. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value
CAS Number	18042-54-1
EINECS Number	241-952-9[1]
Molecular Formula	C ₁₂ H ₁₄ O ₆ Si[1]
Molecular Weight	282.32 g/mol [1]
Appearance	Colorless Liquid
Boiling Point	291.0 ± 13.0 °C at 760 mmHg
Flash Point	107.9 ± 15.4 °C
Density	1.2 ± 0.1 g/cm ³

Hazard Identification and GHS Classification

As of the latest available data, **Phenyltriacetoxysilane** is not classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Safety Data Sheets indicate "no data available" for most hazard classifications, including acute toxicity, skin corrosion/irritation, and carcinogenicity.[1]

However, the primary hazard associated with **Phenyltriacetoxysilane** is its reactivity with water and moisture. Upon contact with moisture, it hydrolyzes to form acetic acid. Therefore, the hazards associated with acetic acid must be considered when handling **Phenyltriacetoxysilane**, especially in non-inert atmospheres.

Hazards of Decomposition Product (Acetic Acid):

- Causes severe skin burns and eye damage.
- May cause respiratory irritation.
- Flammable liquid and vapor.

Toxicological Information

There is a significant lack of specific toxicological data for **Phenyltriacetoxysilane**. The available Safety Data Sheets explicitly state "no data available" for acute oral, dermal, and inhalation toxicity, as well as for chronic effects such as carcinogenicity and reproductive toxicity.^[1] Researchers should handle this compound with the assumption that it may be hazardous and take all necessary precautions to avoid exposure.

The primary toxicological concern arises from its decomposition product, acetic acid.

Occupational Exposure Limits

No specific occupational exposure limits (OELs) have been established for **Phenyltriacetoxysilane**. In the absence of a specific OEL, it is crucial to minimize exposure through engineering controls, administrative controls, and personal protective equipment.

Given that acetic acid is a primary decomposition product, its OELs should be considered when working with **Phenyltriacetoxysilane** in environments where moisture may be present.

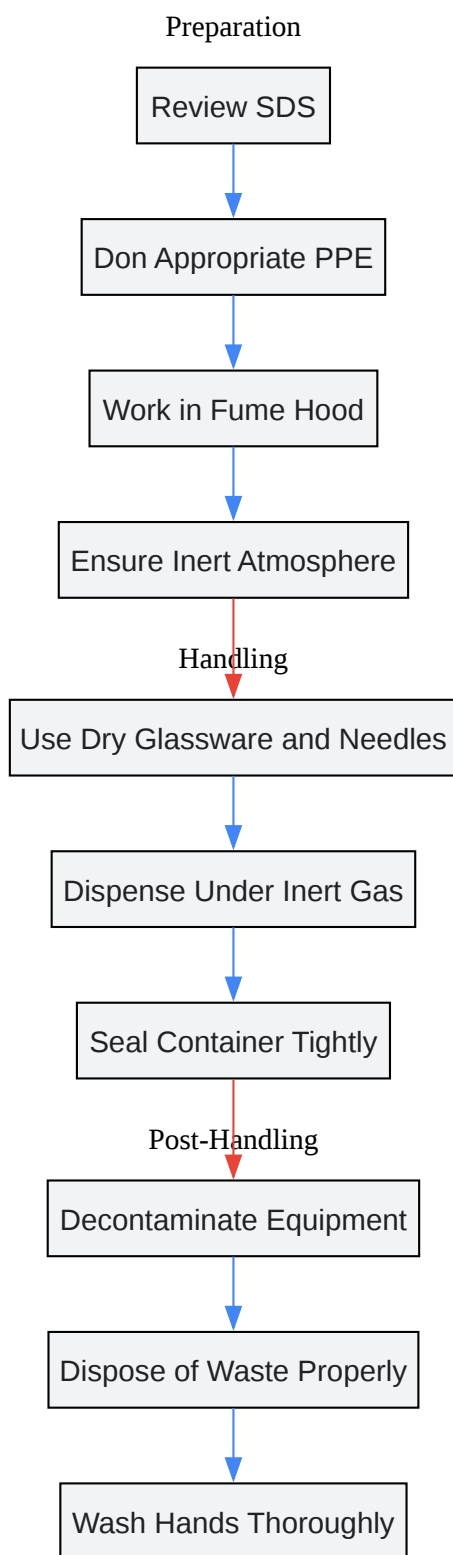
Substance	Agency	TWA	STEL
Acetic Acid	OSHA (PEL)	10 ppm (25 mg/m ³) ^[2] ^[3] ^[4]	-
Acetic Acid	NIOSH (REL)	10 ppm (25 mg/m ³) ^[3] ^[4]	15 ppm (37 mg/m ³) ^[3] ^[4]
Acetic Acid	ACGIH (TLV)	10 ppm (25 mg/m ³) ^[4]	15 ppm (37 mg/m ³) ^[4]
Acetic Acid	EU-OEL	10 ppm (25 mg/m ³) ^[5]	20 ppm (50 mg/m ³) ^[5]

TWA: Time-Weighted Average (8-hour) | STEL: Short-Term Exposure Limit (15-minute)

Handling and Storage

Proper handling and storage procedures are paramount to ensure safety when working with **Phenyltriacetoxysilane**. The following protocols are based on its moisture-sensitive nature.

Standard Handling Protocol



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Standard Handling Workflow for **Phenyltriacetoxysilane**.

Key Handling Precautions:

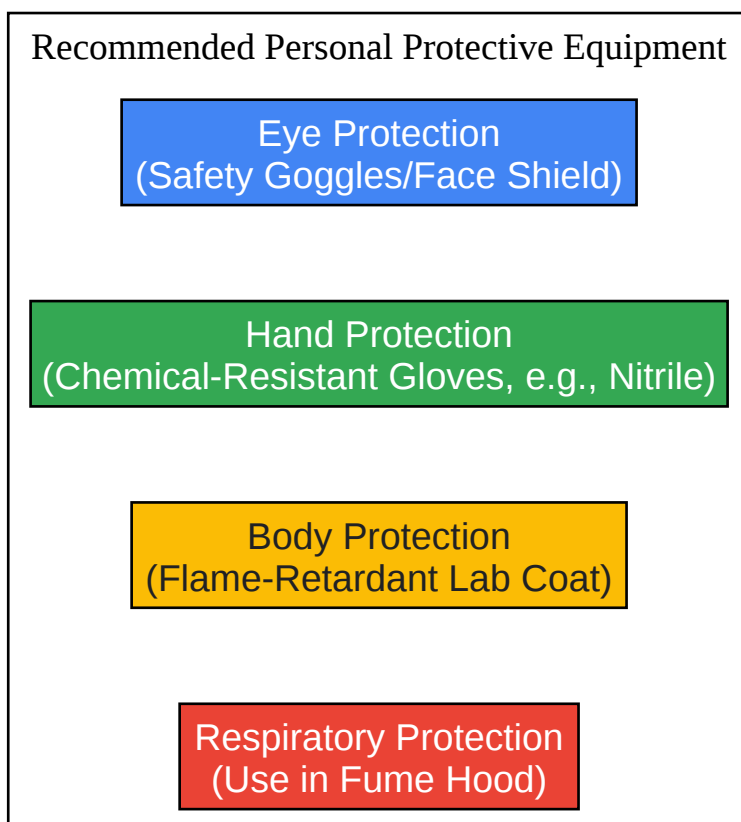
- Work in a well-ventilated area: All manipulations should be carried out in a certified chemical fume hood.
- Prevent moisture contact: Use dry glassware, syringes, and an inert atmosphere (e.g., nitrogen or argon).
- Avoid inhalation, ingestion, and skin contact: Utilize appropriate personal protective equipment.
- Grounding: Take precautionary measures against static discharge.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from moisture, heat, sparks, and open flames.
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Personal Protective Equipment (PPE)

A robust PPE protocol is essential to minimize the risk of exposure.



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Hierarchy of Personal Protective Equipment.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant gloves (e.g., nitrile rubber). Change gloves immediately if contaminated.
- Respiratory Protection: Work in a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases may be necessary.

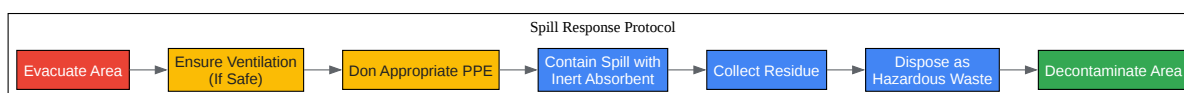
First Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Emergency Procedures

Prompt and appropriate response to a spill is critical to prevent harm to personnel and the environment.



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Workflow for Responding to a **Phenyltriacetoxysilane** Spill.

Spill Response Steps:

- Evacuate: Immediately evacuate unnecessary personnel from the spill area.
- Ventilate: Ensure adequate ventilation, but avoid introducing moisture.
- Contain: Wear appropriate PPE. Contain the spill using a non-combustible, inert absorbent material (e.g., sand, vermiculite). Do not use water.
- Collect: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water if appropriate for the surface.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- Unsuitable Extinguishing Media: DO NOT USE WATER. **Phenyltriacetoxysilane** reacts with water, which may exacerbate the situation.
- Specific Hazards: Thermal decomposition may produce carbon oxides and silicon oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Ecotoxicological Information

There is currently no data available on the ecotoxicological effects of **Phenyltriacetoxysilane**. [1] It is recommended to prevent its release into the environment. Spills should be contained and disposed of properly to avoid contamination of soil and waterways.

Disposal Considerations

Dispose of **Phenyltriacetoxysilane** and any contaminated materials as hazardous waste. All disposal practices must be in compliance with local, state, and federal regulations. Do not dispose of down the drain or with regular trash. Contact a licensed professional waste disposal service to dispose of this material.

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References

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